

# An In-depth Technical Guide to Triampyzine and its Relation to Ampyzine

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## Compound of Interest

Compound Name: *Triampyzine*

Cat. No.: *B1362470*

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## Abstract

This technical guide provides a comprehensive analysis of **Triampyzine** and its structural analog, ampyzine. **Triampyzine**, chemically known as N,N,3,5,6-pentamethylpyrazin-2-amine, is identified as an anticholinergic and antisecretory agent. It is a trimethylated derivative of ampyzine, a compound described as a central nervous system (CNS) stimulant and a putative monoamine oxidase inhibitor (MAOI). This document outlines their chemical properties, relationship, and distinct pharmacological profiles. Detailed experimental protocols for the synthesis of ampyzine are provided, alongside proposed signaling pathways for both compounds based on their respective drug classes.

## Introduction

**Triampyzine** and ampyzine represent an interesting case study in structure-activity relationships, where the addition of three methyl groups to the pyrazine core dramatically alters the pharmacological effects of the parent compound. Ampyzine (developmental code name W-3580B) is characterized as a central stimulant, while its analog, **Triampyzine** (developmental code name W-3976B), is described as possessing anticholinergic and antisecretory properties[1]. Understanding the nuances of their chemical structures and biological activities is crucial for researchers in the fields of medicinal chemistry and pharmacology.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Triampyzine** and ampyzine is presented in Table 1. This data facilitates a direct comparison of the two molecules.

Property	Triampyzine	Ampyzine
IUPAC Name	N,N,3,5,6-pentamethylpyrazin-2-amine[1]	N,N-Dimethylpyrazin-2-amine[1]
Synonyms	3,5,6-trimethylampyzine, W-3976B[1]	Dimethylaminopyrazine, W-3580B[1]
Molecular Formula	C <sub>9</sub> H <sub>15</sub> N <sub>3</sub>	C <sub>6</sub> H <sub>9</sub> N <sub>3</sub>
Molar Mass	165.24 g/mol	123.159 g/mol
CAS Number	6503-95-3	5214-29-9

## Relationship and Structural Analysis

**Triampyzine** is the 3,5,6-trimethylated derivative of ampyzine. This structural modification, the addition of three methyl groups to the pyrazine ring, is responsible for the significant shift in pharmacological activity from a CNS stimulant to an anticholinergic agent.

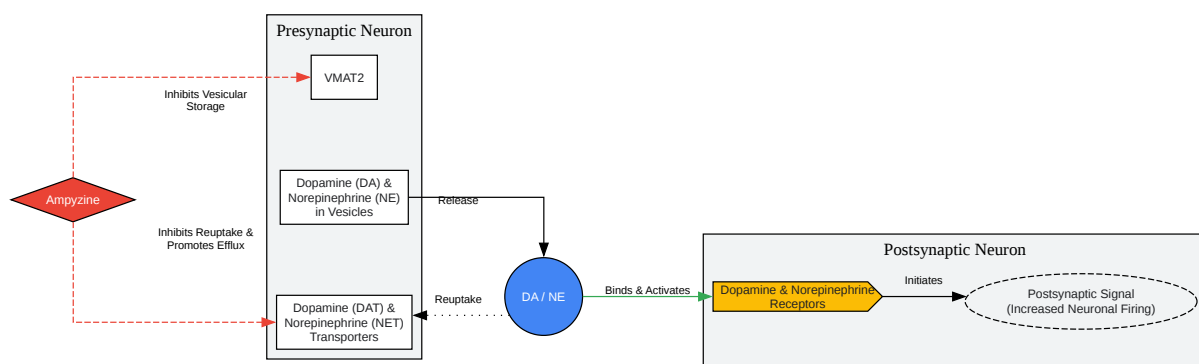
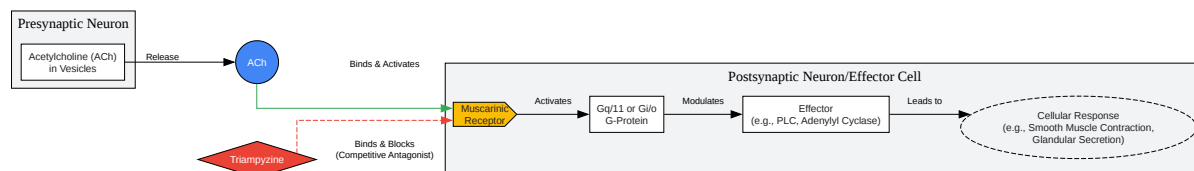
## Pharmacological Profile

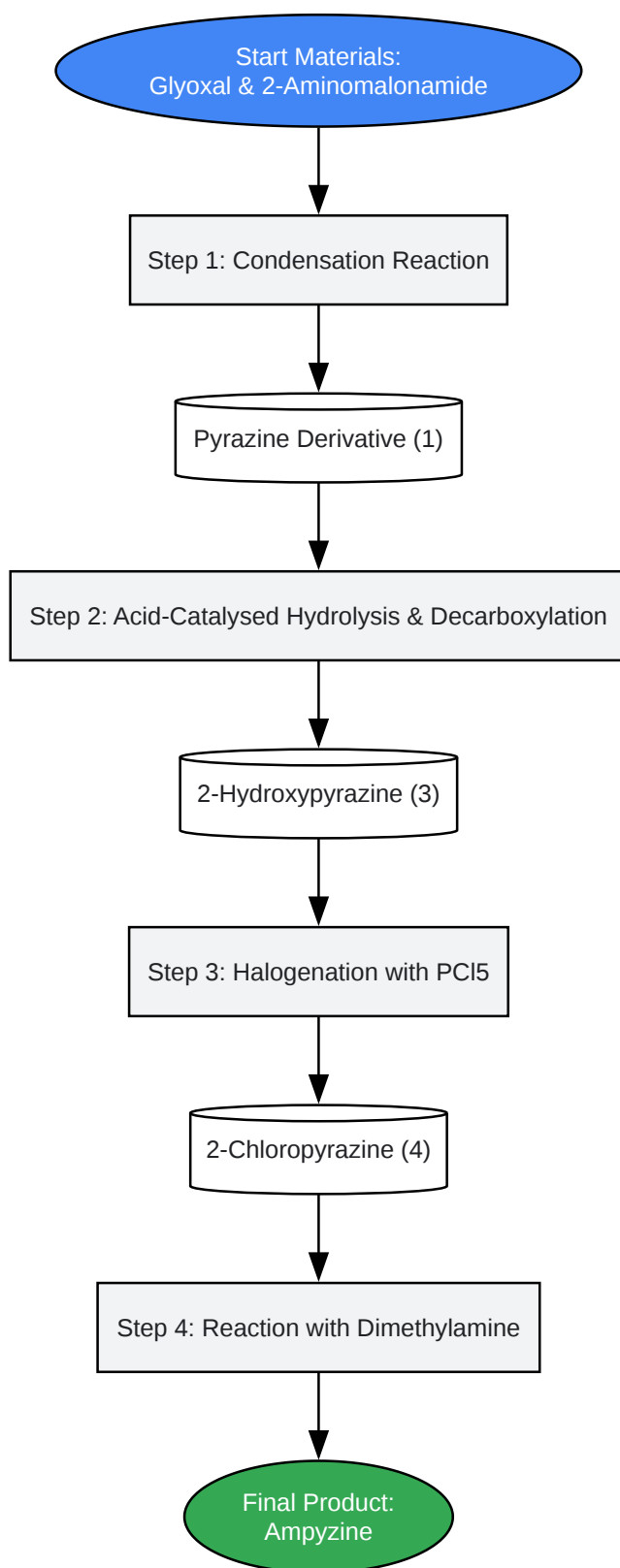
### Triampyzine: An Anticholinergic and Antisecretory Agent

**Triampyzine** is described as an anticholinergic and antisecretory agent, although it has never been marketed. Anticholinergic drugs function by blocking the action of the neurotransmitter acetylcholine (ACh) at muscarinic receptors in the central and peripheral nervous systems. This blockade inhibits the parasympathetic nervous system, which is responsible for regulating involuntary bodily functions. The antisecretory effects of such agents are a direct consequence of this blockade, leading to reduced secretions from glands.

Proposed Signaling Pathway for **Triampyzine** (Anticholinergic Action):

The following diagram illustrates the general mechanism of action for an anticholinergic drug like **Triampyzine**, which involves competitive antagonism of acetylcholine at the muscarinic receptor.





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## References

- 1. What is the mechanism of Amphetamine? [synapse.patsnap.com]
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